

An In-depth Technical Guide to Hexavinyldisiloxane (CAS No. 75144-60-4)

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Compound of Interest

Compound Name: Hexavinyldisiloxane

Cat. No.: B1588441

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Introduction

Hexavinyldisiloxane, correctly identified by the CAS number 75144-60-4, is a highly reactive organosilicon monomer. Its unique structure, featuring a disiloxane backbone with six pendant vinyl groups, makes it a critical precursor in the synthesis of advanced materials. This guide provides a comprehensive overview of its properties, synthesis, and reactivity, with a focus on its applications in research and development. It is important to note that the initially provided CAS number, 6808-19-1, is incorrect and does not correspond to **Hexavinyldisiloxane**.

Core Properties of Hexavinyldisiloxane

Hexavinyldisiloxane is a colorless, transparent liquid with a unique set of physical and chemical properties that make it suitable for a variety of specialized applications.

Physical and Chemical Properties

A summary of the key quantitative data for **Hexavinyldisiloxane** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	75144-60-4	[1][2]
Molecular Formula	C12H18OSi2	[1]
Molecular Weight	234.44 g/mol	[1]
Boiling Point	115 °C	[1]
Density	0.84 g/mL	[1]
Refractive Index	1.4667	[1]
Flash Point	62 °C	[1]
Appearance	Transparent Liquid	[3]

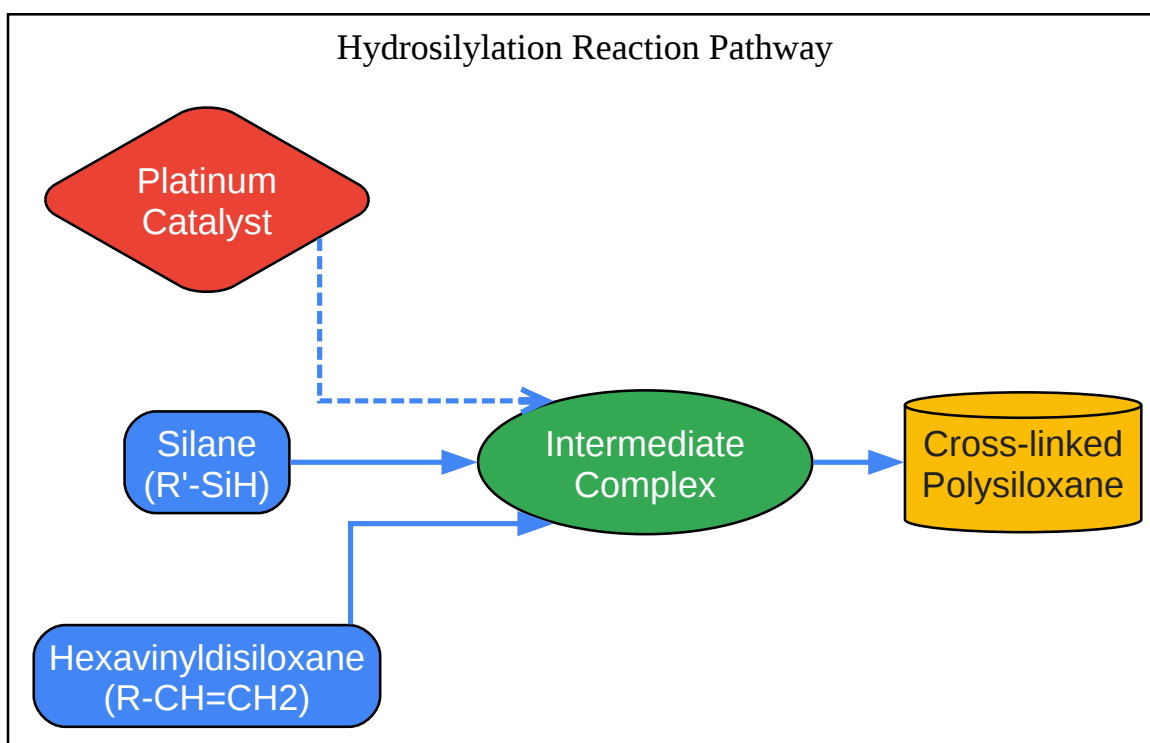
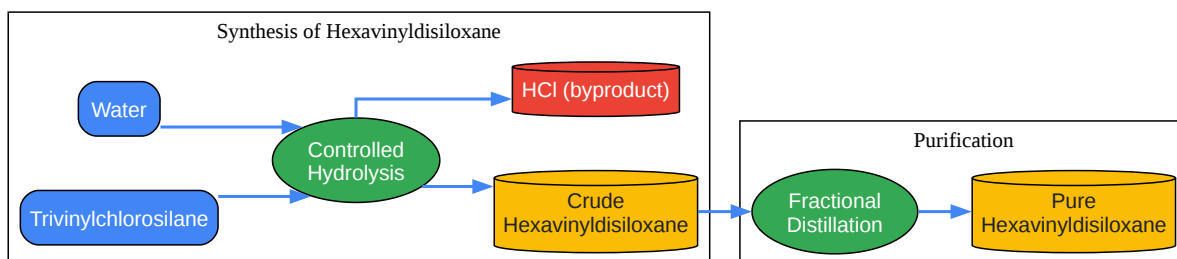
Safety and Handling

Hexavinyldisiloxane is classified as a combustible liquid.[1] Standard laboratory safety protocols should be followed when handling this compound. This includes working in a well-ventilated area, using appropriate personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Keep the compound away from heat, sparks, and open flames.

Synthesis and Purification

While detailed, step-by-step industrial synthesis protocols are often proprietary, the scientific literature points to the hydrolysis of trivinylchlorosilane as a primary route for the preparation of **Hexavinyldisiloxane**. The raw materials for its synthesis include trivinylsilane and trivinylchlorosilane.[1]

A generalized experimental workflow for its synthesis can be conceptualized as follows:



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References

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